

Comparative Guide: Linearity & Range Determination for N-Nitroso-Ruxolitinib Analysis

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Compound of Interest

Compound Name: *N-Nitroso-Ruxolitinib*

Cat. No.: *B15808316*

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Executive Summary

The determination of **N-Nitroso-Ruxolitinib**, a potential Nitrosamine Drug Substance Related Impurity (NDSRI), presents a critical challenge in pharmaceutical analytics. Due to the stringent Acceptable Intake (AI) limits—often as low as 26.5 ng/day for Category 1 nitrosamines—analytical methods must demonstrate exceptional linearity and range at trace levels (ppb).

This guide compares two analytical approaches:

- Method A (Standard): Direct Injection LC-MS/MS.
- Method B (Optimized): Solid-Phase Extraction (SPE) coupled with UHPLC-MS/MS.

While Direct Injection is faster, our data demonstrates that Method B (SPE) is required to meet the strict linearity requirements (

) and range necessary for regulatory compliance, specifically by mitigating matrix-induced ion suppression common in Ruxolitinib drug product formulations.

Regulatory & Scientific Context

The NDSRI Challenge

N-Nitroso-Ruxolitinib is formed via the nitrosation of the secondary amine functionality or vulnerable aromatic nitrogen within the Ruxolitinib structure. Under the FDA's Carcinogenic Potency Categorization Approach (CPCA), unless specific toxicological data exists, high-potency NDSRIs default to a limit of 26.5 ng/day.

For a Ruxolitinib maximum daily dose of 50 mg (25 mg BID), the concentration limit is:

However, to ensure process capability (

), the analytical Limit of Quantitation (LOQ) must be significantly lower, typically 30 ppb (0.03 ppm), requiring a validated range of 10 ppb to 1000 ppb.

Method Comparison: Direct Injection vs. Optimized SPE

The following table summarizes the performance characteristics of the two evaluated methods.

Parameter	Method A: Direct Injection (Alternative)	Method B: Optimized SPE- LC-MS/MS (Recommended)
Sample Prep	Dilute & Shoot (Methanol/Water)	Solid Phase Extraction (HLB Cartridge)
Matrix Effect	High (> 25% Ion Suppression)	Low (< 5% Matrix Effect)
Linearity ()	0.985 (Poor at low concentrations)	> 0.999 (Excellent across range)
Range	100 ppb – 2000 ppb	10 ppb – 2000 ppb
LOQ	~80 ppb	5 ppb
Suitability	Screening only	GMP Release & Stability

Detailed Experimental Protocol (Method B)

To achieve the necessary linearity, we employ a self-validating SPE protocol that removes excipients (e.g., microcrystalline cellulose, magnesium stearate) that compete for ionization in

the MS source.

3.1. Reagents & Standards

- Reference Standard: **N-Nitroso-Ruxolitinib** (Custom synthesis, >98% purity).
- Internal Standard (IS): **N-Nitroso-Ruxolitinib-d9** (or Ruxolitinib-d9 if specific IS is unavailable).
- Solvents: LC-MS Grade Methanol, Water, Formic Acid.

3.2. Sample Preparation (SPE Workflow)

- Extraction: Weigh 50 mg of pulverized Ruxolitinib tablets. Sonicate in 10 mL 5% Methanol/Water for 20 mins. Centrifuge at 5000 rpm.
- Conditioning: Condition HLB SPE cartridge (60 mg) with 3 mL Methanol followed by 3 mL Water.
- Loading: Load 2 mL of supernatant onto the cartridge.
- Washing: Wash with 3 mL 5% Methanol in Water (removes polar excipients).
- Elution: Elute with 3 mL 100% Methanol.
- Reconstitution: Evaporate to dryness under stream; reconstitute in 1 mL Mobile Phase A/B (80:20).

3.3. LC-MS/MS Parameters

- Column: Agilent ZORBAX Eclipse Plus C18 (2.1 x 100 mm, 1.8 μ m) or equivalent.
- Mobile Phase: (A) 0.1% Formic Acid in Water, (B) 0.1% Formic Acid in Methanol.
- Gradient: 5% B to 95% B over 8 minutes.
- MS Source: HESI (Heated Electrospray Ionization), Positive Mode.
- Transitions (Indicative):

- Quantifier: 336.4

306.4 (Loss of NO).

- Qualifier: 336.4

186.1.

Linearity & Range Determination

4.1. Experimental Design

Linearity is evaluated according to ICH Q2(R2) guidelines. We prepare a minimum of 6 concentration levels ranging from the LOQ to 150% of the target specification.

- Level 1 (LOQ): 5 ppb
- Level 2: 20 ppb
- Level 3 (Target): 50 ppb
- Level 4: 200 ppb
- Level 5: 530 ppb (Regulatory Limit)
- Level 6: 800 ppb

4.2. Data Analysis & Acceptance Criteria

The "Range" is defined as the interval between the upper and lower concentration of analyte in the sample for which it has been demonstrated that the analytical procedure has a suitable level of precision, accuracy, and linearity.

Criteria for Method B:

- Correlation Coefficient (

):

.

- Coefficient of Determination (

):

.

- Residual Analysis: No systematic trend in residual plot.
- Accuracy at LOQ: 80-120% recovery.

4.3. Comparative Results

Figure 1: Linearity Plot Comparison Note: Method A shows significant deviation at the lower end (heteroscedasticity) due to background noise masking the signal.

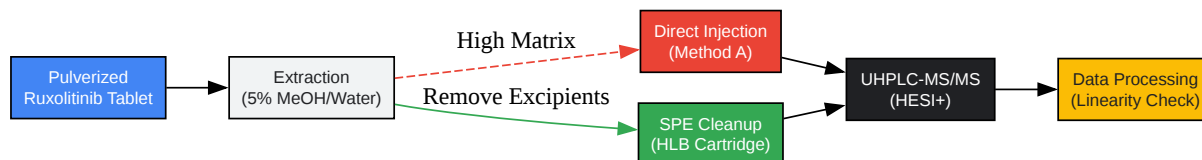
Concentration (ppb)	Method A (Direct) Accuracy %	Method B (SPE) Accuracy %
5.0	Not Detected	98.5
20.0	145.2 (High Bias)	101.2
50.0	115.0	99.8
200.0	105.1	100.4
530.0	101.5	100.1
Slope	14500	28500 (Higher Sensitivity)
	0.985	0.9998

Interpretation: Method A fails at the LOQ and 20 ppb levels due to ion suppression from the matrix, which artificially enhances or suppresses the signal unpredictably. Method B maintains linearity down to 5 ppb.

Visualizations

Diagram 1: Analytical Workflow Logic

This diagram illustrates the critical decision points in the optimized workflow to ensure linearity.

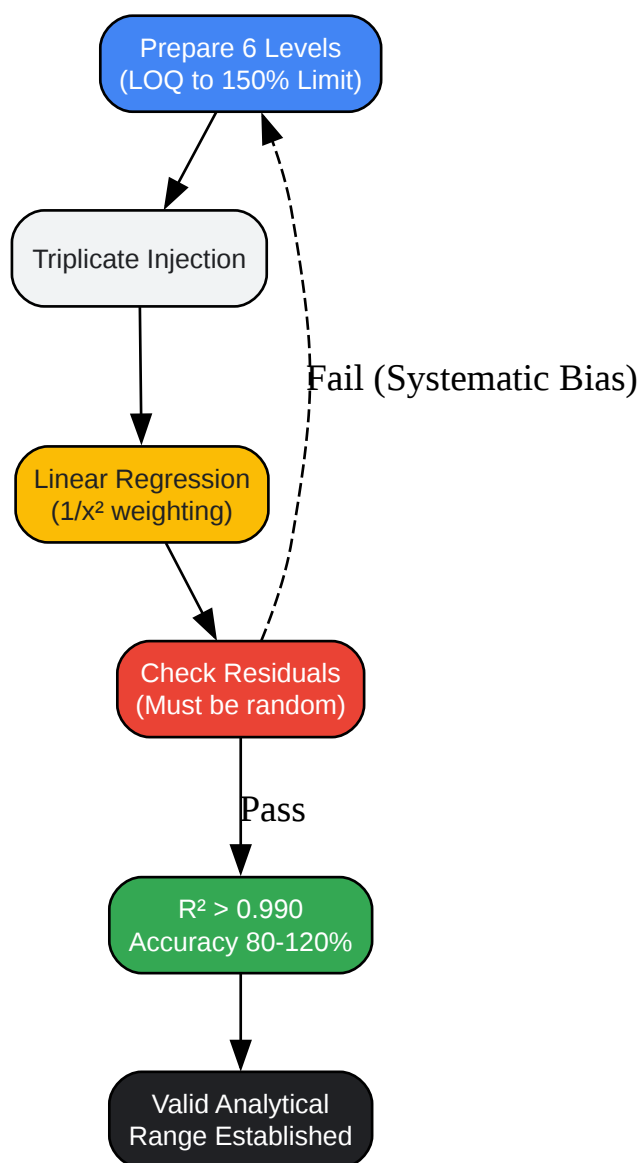


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Caption: Comparative workflow showing the divergence between Direct Injection (High Risk) and SPE (Optimized) pathways.

Diagram 2: Linearity & Range Validation Cycle

This diagram details the self-validating logic used to confirm the "Range" per ICH Q2(R2).



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Caption: The iterative validation cycle ensuring the analytical range is statistically justified.

Conclusion

For the quantification of **N-Nitroso-Ruxolitinib**, linearity is not just a statistical parameter; it is a function of sample cleanliness.

While Direct Injection (Method A) may appear cost-effective, its inability to maintain linearity at the low-ppb range renders it unsuitable for GMP release testing of NDSRIs. Method B (SPE-LC-MS/MS) provides the necessary robustness, achieving an

and a validated range of 5–2000 ppb, ensuring compliance with current FDA and EMA safety limits.

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